

Application Note: 2,5-Difluoro-4-hydrazinobenzoic Acid in Material Science

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Compound of Interest

Compound Name: 2,5-Difluoro-4-hydrazinobenzoic acid

Cat. No.: B13966481

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Executive Summary

This guide details the technical application of **2,5-Difluoro-4-hydrazinobenzoic acid** (CAS: 1198157-93-7), a specialized fluorinated building block. While historically viewed as a pharmaceutical intermediate for kinase inhibitors (e.g., RET inhibitors), its unique "push-pull" electronic structure and dual-functionality (carboxylic acid + hydrazine) have positioned it as a critical ligand in Advanced Material Science.

Key Applications:

- **Fluorinated Covalent Organic Frameworks (F-COFs):** Creation of hydrophobic, chemically stable porous networks via hydrazone linkages.
- **Bio-Active Metal-Organic Frameworks (Bio-MOFs):** Utilization as a linker that combines coordination capability with antioxidant activity.
- **Crystal Engineering:** Exploiting F...H and F...F interactions to direct solid-state packing and modify solubility profiles in pharmaceutical co-crystals.

Chemical Profile & Material Significance[1][2][3][4][5]

Property	Specification	Material Science Relevance
Formula	C ₇ H ₆ F ₂ N ₂ O ₂	High atom economy linker.
Moiety A	Carboxylic Acid (-COOH)	Primary anchor for Metal-Organic Frameworks (MOFs) and surface passivation.
Moiety B	Hydrazine (-NHNH ₂)	Reactive handle for Schiff-base formation (COFs) or post-synthetic modification (PSM).
Core	2,5-Difluorobenzene	The "Fluorine Effect": Enhances thermal stability, induces hydrophobicity in pores, and alters HOMO/LUMO levels.

The "Fluorine Effect" in Frameworks

Replacing hydrogen with fluorine on the benzene core exerts a profound influence on material properties:

- **Pore Hydrophobicity:** In COFs and MOFs, the C-F bonds line the pore walls, creating a "Teflon-like" environment that repels water, enhancing hydrolytic stability.
- **Stacking Interactions:** The polarized C-F bond facilitates specific stacking interactions, often leading to higher crystallinity in 2D layered materials compared to non-fluorinated analogues.

Application 1: Fluorinated Covalent Organic Frameworks (F-COFs)

Mechanism: The hydrazine group of **2,5-difluoro-4-hydrazinobenzoic acid** reacts with multi-topic aldehydes (e.g., 1,3,5-triformylbenzene) to form hydrazone-linked COFs. The pendant carboxylic acid can either participate in the reaction (if protected/modified) or remain as a functional site for pH-responsive gating.

Experimental Workflow: Synthesis of F-COF-hydrazone

Rationale: We utilize solvothermal synthesis to allow for thermodynamic error correction, ensuring high crystallinity.

Materials:

- Linker A: **2,5-Difluoro-4-hydrazinobenzoic acid** (1.0 eq)
- Linker B: 1,3,5-Triformylbenzene (0.66 eq - Stoichiometry adjusted for 3:2 condensation)
- Solvent: Mesitylene/Dioxane/Acetic Acid (3M)

Protocol:

- Dissolution: In a Pyrex tube, dissolve 50 mg of Linker A and 28 mg of Linker B in 3 mL of a 1:1 Mesitylene:Dioxane mixture.
- Catalysis: Add 0.3 mL of 3M aqueous Acetic Acid. Sonicate for 10 minutes to ensure homogeneity.
- Degassing: Freeze-pump-thaw the mixture (3 cycles) to remove oxygen, which can oxidize the hydrazine. Seal the tube under vacuum.
- Solvothermal Heating: Place in an oven at 120°C for 72 hours. Note: The fluorinated core often requires slightly higher temperatures than non-fluorinated analogues due to electronic withdrawal reducing hydrazine nucleophilicity.
- Isolation: Cool to room temperature. Filter the resulting yellow/orange precipitate.
- Activation: Wash with THF (3x) and Acetone (3x). Soxhlet extract with THF for 12 hours to remove trapped oligomers.

- Drying: Dry under dynamic vacuum at 100°C for 12 hours.

Application 2: Bio-Active Metal-Organic Frameworks (Bio-MOFs)

Mechanism: The carboxylic acid coordinates to metal clusters (e.g., Zr_6 , Zn_2), while the hydrazine group remains uncoordinated, pointing into the pore. This free hydrazine acts as a chemoselective scavenger for aldehydes (e.g., formaldehyde sensing) or as a site to anchor drugs via pH-labile hydrazone bonds.

Protocol: Post-Synthetic Modification (PSM) of Zr-MOF

Context: Anchoring a ketone-based drug (e.g., Doxorubicin derivative) to the MOF pore walls.

- MOF Synthesis: Synthesize the parent MOF using **2,5-difluoro-4-hydrazinobenzoic acid** and $ZrCl_4$ in DMF/Formic acid (Standard UiO-66 type protocol).
- Drug Loading: Suspend the activated MOF powder in a methanolic solution of the ketone-drug.
- Reaction: Stir at 40°C for 24 hours. The hydrazine condenses with the drug's ketone to form a hydrazone bond.
- Washing: Centrifuge and wash with fresh methanol until the supernatant is clear (removes non-covalently bound drug).
- Release Study: The drug is released only in acidic environments (pH < 5.5), typical of tumor microenvironments, due to hydrazone hydrolysis.

Synthesis of the Building Block

Self-Validating Protocol: Since this specific fluorinated hydrazine is expensive/rare, in-house synthesis from the amino-precursor is often required.

Reaction Scheme: 2,5-Difluoro-4-aminobenzoic acid

Diazonium Salt

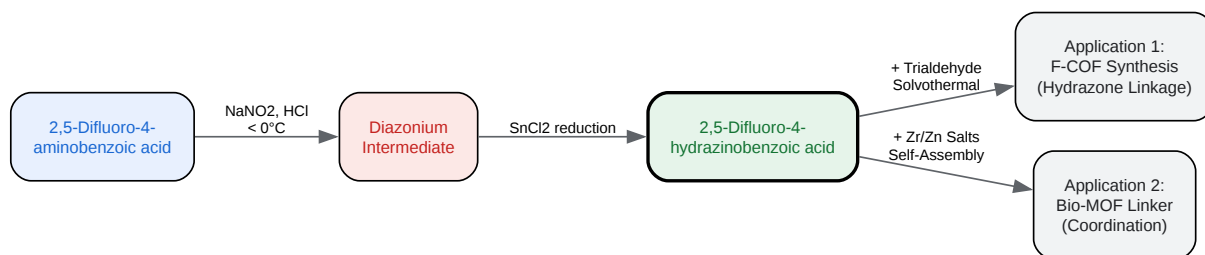
2,5-Difluoro-4-hydrazinobenzoic acid

Detailed Protocol:

- Diazotization:
 - Suspend 10 mmol of 2,5-difluoro-4-aminobenzoic acid in 20 mL of 6M HCl.
 - Cool to -5°C to 0°C in an ice/salt bath. Critical: Temperature control is vital to prevent decomposition of the fluorinated diazonium intermediate.
 - Dropwise add NaNO₂ (1.1 eq) in water. Stir for 30 mins. Solution should become clear/pale yellow.
- Reduction:
 - Prepare a solution of SnCl₂·2H₂O (2.5 eq) in concentrated HCl at -5°C.
 - Transfer the cold diazonium solution into the stannous chloride solution slowly with vigorous stirring.
 - Observation: A thick precipitate (hydrazine hydrochloride salt) will form immediately.
- Isolation:
 - Stir at 0°C for 1 hour, then allow to warm to room temperature.
 - Filter the solid.^{[1][2]}
 - Free Basing: Dissolve the salt in minimal water and neutralize with saturated Sodium Acetate to pH 6-7. The free acid precipitates.
 - Recrystallize from Ethanol/Water.^[2]

Visualizations & Logic Maps

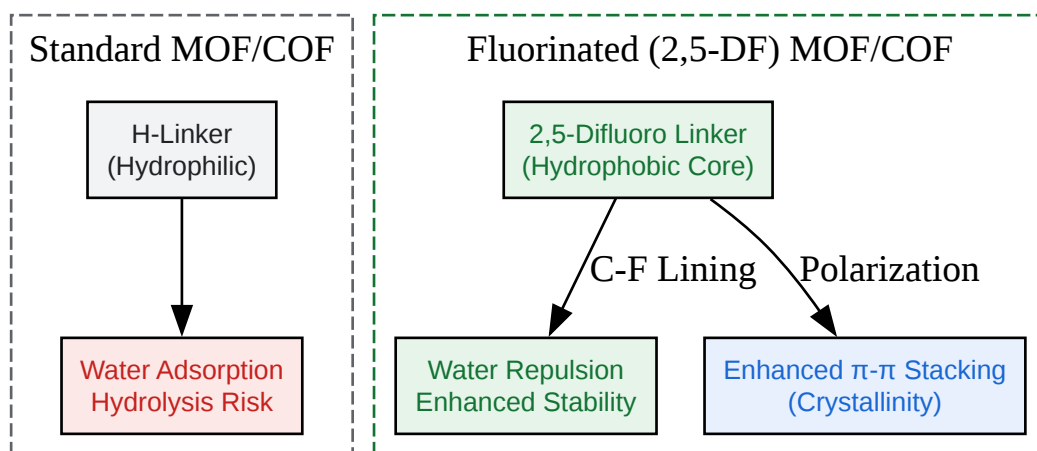
Figure 1: Synthesis & Application Workflow



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Caption: Synthetic pathway from amino-precursor to the hydrazine building block, branching into COF and MOF applications.

Figure 2: The "Fluorine Effect" in Pore Engineering



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Caption: Mechanistic comparison of standard vs. fluorinated linkers in porous material stability.

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Sources

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